

Personal protective equipment for handling Edetol

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Compound of Interest

Compound Name: *Edetol*

Cat. No.: *B1671103*

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Essential Safety and Handling Guide for Edetol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Edetol** (CAS 192-60-3), also known as N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine or Quadrol. Adherence to these protocols is essential for ensuring a safe laboratory environment and the integrity of your research.

Chemical and Physical Properties

Edetol is a colorless to pale yellow, viscous liquid that is miscible with water and various organic solvents.^[1] Its properties are summarized below.

Property	Value
CAS Number	102-60-3
Molecular Formula	C ₁₄ H ₃₂ N ₂ O ₄
Molecular Weight	292.41 g/mol
Appearance	Colorless to light yellow viscous liquid[2]
Boiling Point	190 °C @ 1.0 mmHg[1]
Density	1.010 g/cm ³ [2]
Solubility	Miscible with water[2]
pH	10.4 (10 g/L in water)

Hazard Identification and Personal Protective Equipment (PPE)

Edetol is classified as a skin sensitizer and may cause an allergic skin reaction.[2][3] It can also cause eye and skin irritation, as well as respiratory tract irritation.[4] Therefore, appropriate PPE is mandatory.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact, which can lead to irritation and allergic reactions.
Body Protection	A fully buttoned, long-sleeved laboratory coat.	Protects skin from accidental spills.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Minimizes the inhalation of potentially irritating vapors.

Operational Plan: Step-by-Step Handling Protocol

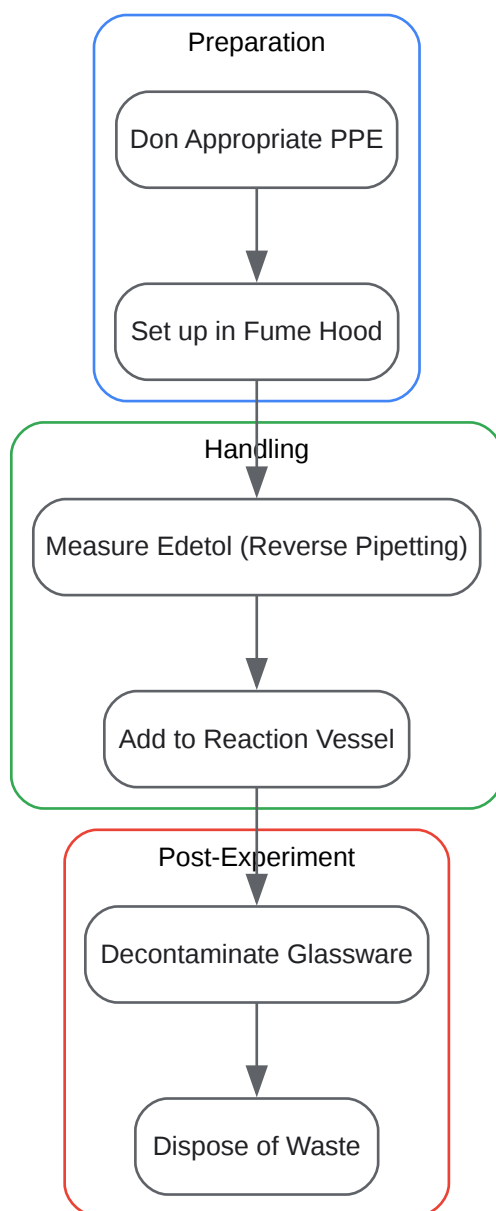
Preparation:

- Ensure a chemical fume hood is operational.
- Verify that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents.
- Don all required PPE as specified in the table above.

Handling Viscous Liquids: **Edetol** is a viscous liquid, which requires specific handling techniques to ensure accurate measurement and prevent contamination.

- Pipetting: Use positive displacement pipettes or the reverse pipetting technique with standard air displacement pipettes for accurate liquid handling.[\[5\]](#)[\[6\]](#)
- Transfer: When transferring, pour slowly and allow sufficient time for the liquid to flow.

Experimental Workflow: The following diagram outlines the standard workflow for handling **Edetol** in a laboratory setting.



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A diagram illustrating the handling workflow for **Edetol**.

First Aid Measures

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [7]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists. [3]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [3]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention. [7]

Spill and Disposal Plan

Spill Response:

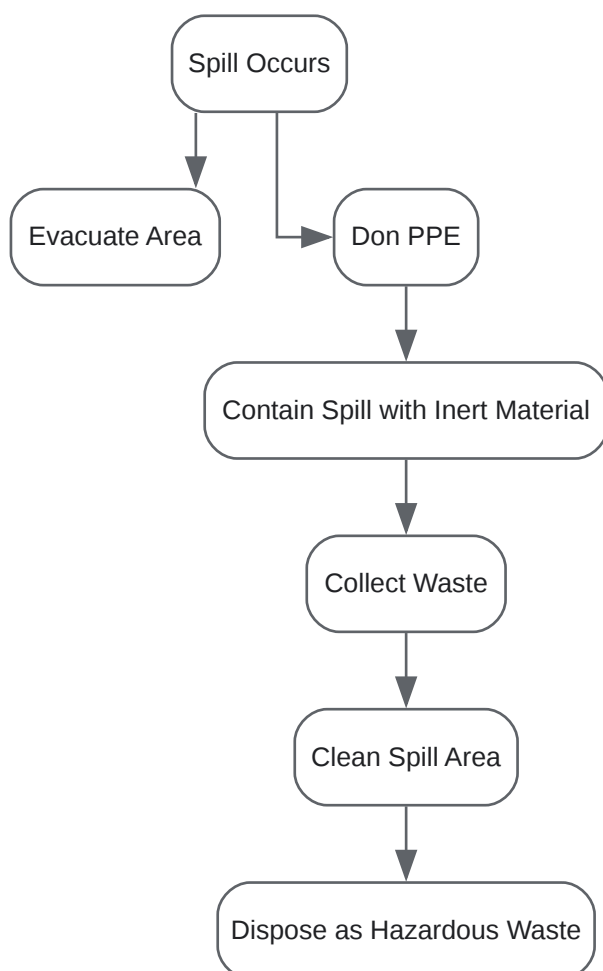
- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[1\]](#)
- Clean: Clean the spill area thoroughly.

Waste Disposal: **Edetol** and any contaminated materials should be disposed of as hazardous chemical waste.

- Unused Product: Collect in a designated, labeled, and sealed container.

- Contaminated Materials: Gloves, wipes, and other materials that have come into contact with **Edetol** should be placed in a designated hazardous waste container.
- Solutions: Aqueous and organic solutions containing **Edetol** should be collected in appropriate, labeled hazardous waste containers. Do not pour down the drain.

All waste must be disposed of through a licensed disposal company, following all local, state, and federal regulations.[8]



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A flowchart for the **Edetol** spill response procedure.

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